

# Chemical Profile and Known Biological Activity

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## Compound Focus: Monooctyl Phthalate-d4

Cat. No.: S12851281

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**Monoctyl Phthalate-d4** is the deuterium-labeled form of Monoctyl phthalate, which means four hydrogen atoms in the molecule are replaced with deuterium, a stable hydrogen isotope [1]. This property makes it particularly useful in research as an internal standard.

The table below summarizes the core information available for this compound:

Property	Description
CAS No.	1398065-74-1 [1]
Molecular Formula	$C_{16}H_{18}D_4O_4$ [1]
Molecular Weight	282.37 g/mol [1]
Biological Activity (Unlabeled Analog)	The unlabeled Monoctyl phthalate exhibits <b>antimycobacterial activity</b> with a <b>Minimum Inhibitory Concentration (MIC)</b> of <b>20 µg/mL</b> [1].
Primary Research Applications	Used as a <b>tracer</b> and an <b>internal standard</b> for quantitative analysis via NMR, GC-MS, or LC-MS [1].

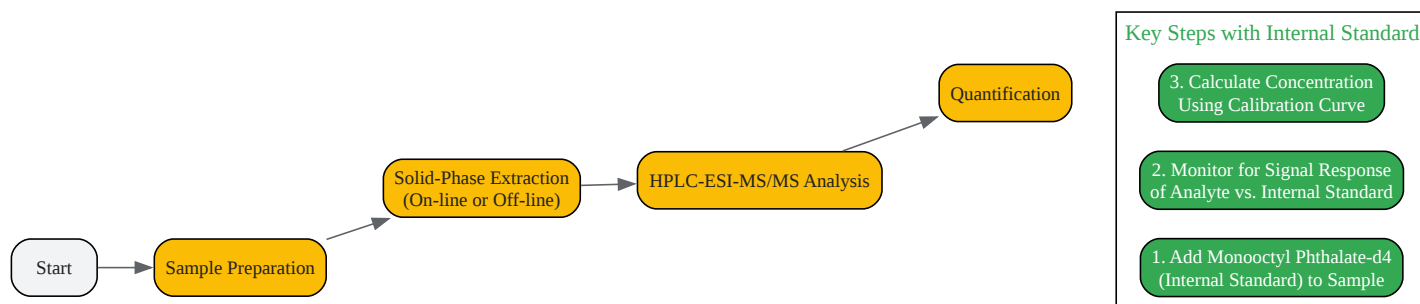
## Information Availability and Limitations

A significant challenge is the scarcity of public data on this specific compound's mechanism of action or signaling pathways. The available literature primarily describes its use as a quantitative standard rather than

detailing its biological interactions [1] [2]. This lack of pathway data means I am unable to generate the signaling pathway diagrams you requested.

## Experimental Workflow for Quantitative Analysis

For researchers using **Monooctyl Phthalate-d4** as an internal standard, the following workflow outlines a typical quantitative analysis protocol based on high-performance liquid chromatography-tandem mass spectrometry (HPLC-MS/MS), a common methodology referenced in analyses of similar compounds [2].



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*Experimental workflow for quantitative analysis using **Monoctyl Phthalate-d4** as an internal standard [1] [2].*

## Suggestions for Further Research

To obtain more in-depth information, you may need to consult specialized scientific resources:

- **Search Commercial Supplier Sites:** Companies like MedchemExpress (MCE) sometimes provide more detailed product information, including certificates of analysis that may contain purity data.
- **Consult Scientific Databases:** Access specialized databases such as **PubMed, Scopus, or Web of Science** to search for primary research articles that might have used "**Monoctyl Phthalate-d4**" or "HY-133671S" in their methodologies.

- **Explore Broader Context:** Research on its non-deuterated analog, Mono-octyl phthalate, or related metabolites like Mono-(carboxy-octyl) phthalate (MCOP) may provide indirect insights into the biological behavior of this chemical class [2].

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## References

1. Mono-octyl phthalate-d4 (Mono-n-octyl ... [medchemexpress.com]
2. Monocarboxy-octyl phthalate is associated with platelet count [pmc.ncbi.nlm.nih.gov]

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